

# 2-(4-Chlorophenyl)-2-oxoacetic acid molecular weight and formula

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## Compound of Interest

Compound Name: 2-(4-Chlorophenyl)-2-oxoacetic acid

Cat. No.: B1329893

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An In-depth Technical Guide on **2-(4-Chlorophenyl)-2-oxoacetic acid**: Molecular Weight and Formula

This technical guide provides essential information regarding the molecular weight and chemical formula of **2-(4-Chlorophenyl)-2-oxoacetic acid**, a compound of interest for researchers, scientists, and professionals in drug development.

## Chemical Properties

**2-(4-Chlorophenyl)-2-oxoacetic acid**, also known as 4-chlorophenylglyoxylic acid, is a chemical compound with the CAS number 7099-89-9.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is a solid, typically appearing as a white to yellow substance.[\[2\]](#)

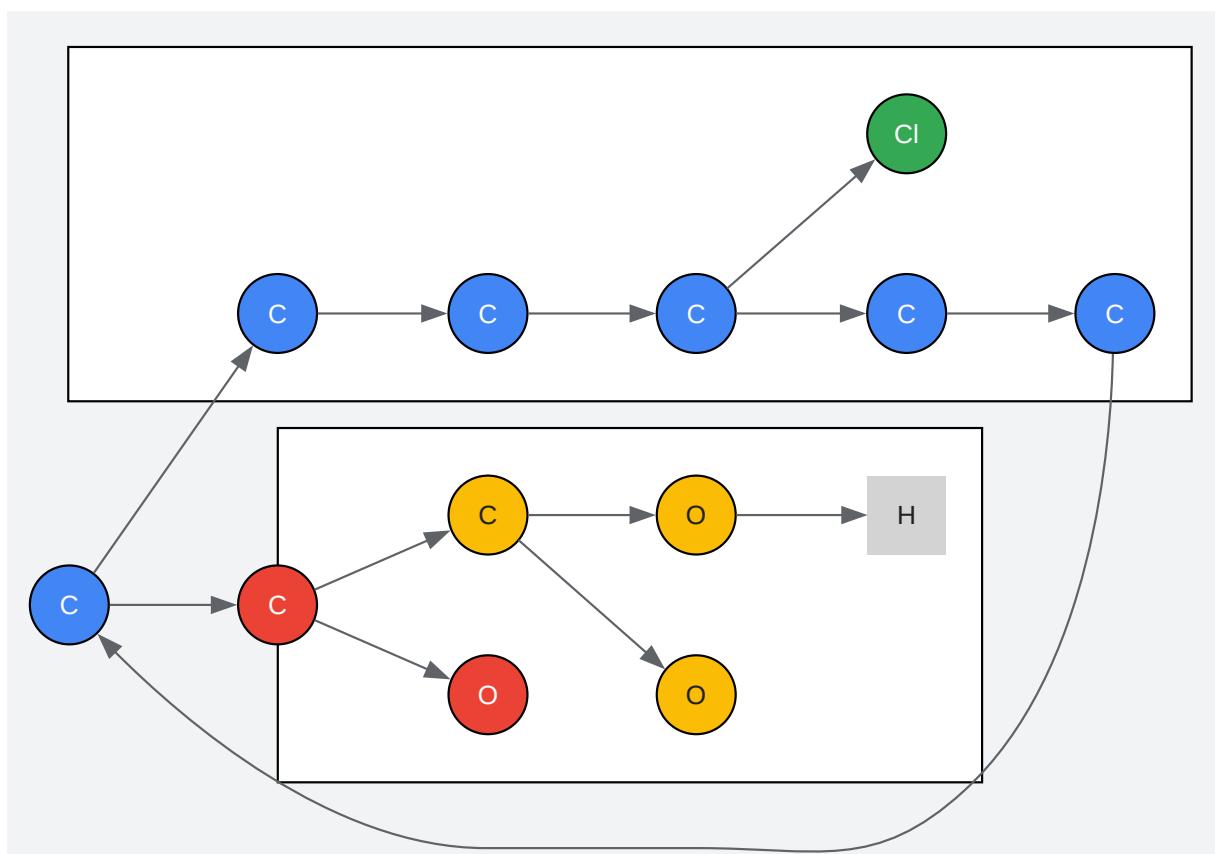
## Molecular Data

The fundamental molecular characteristics of **2-(4-Chlorophenyl)-2-oxoacetic acid** are summarized in the table below. This data is critical for a variety of experimental and theoretical applications, including stoichiometry, reaction kinetics, and molecular modeling.

Property	Value	Citations
Molecular Formula	C <sub>8</sub> H <sub>5</sub> ClO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	184.58 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Monoisotopic Mass	183.9927217 Da	<a href="#">[3]</a>

## Chemical Structure

The structural arrangement of atoms within the **2-(4-Chlorophenyl)-2-oxoacetic acid** molecule is depicted in the following diagram. This visualization clarifies the connectivity of the atoms and the presence of key functional groups, including a carboxylic acid and a ketone, attached to a 4-chlorophenyl ring.



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Caption: Chemical structure of **2-(4-Chlorophenyl)-2-oxoacetic acid**.

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## References

- 1. 2-(4-Chlorophenyl)-2-oxoacetic acid | 7099-88-9 [sigmaaldrich.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. 4-Chlorophenylglyoxylic acid | C8H5ClO3 | CID 145998 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 7099-88-9|2-(4-Chlorophenyl)-2-oxoacetic acid|BLD Pharm [bldpharm.com]
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